

An In-depth Technical Guide to Manganese Oleate: Structure, Properties, and Applications

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Compound of Interest

Compound Name: *Manganese oleate*

Cat. No.: *B1609676*

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For Researchers, Scientists, and Drug Development Professionals

Manganese oleate, a metal-organic compound, has emerged as a critical precursor in the field of nanoscience, particularly for the synthesis of high-quality manganese-based nanoparticles. Its unique properties and versatile reactivity make it an invaluable tool in various research and development sectors, including catalysis, biomedical imaging, and drug delivery. This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and characterization of **manganese oleate**, with a focus on its applications relevant to drug development.

Chemical Structure and Core Properties

Manganese oleate is the manganese(II) salt of oleic acid. The oleate ligands, long-chain fatty acids, not only serve as the manganese source but also act as capping agents during the formation of nanoparticles, controlling their size and shape.^[1] The coordination of the oleate to the manganese center is thermodynamically stable, which helps in preventing the oxidation of the Mn(II) ion.^[1]

The chemical formula for **manganese oleate** is C₃₆H₆₆MnO₄, and it has a molecular weight of approximately 617.84 g/mol.^{[2][3][4][5][6]} It is typically a brown, granular mass that is soluble in oleic acid and ether but insoluble in water.^{[7][8]}

Physicochemical Properties of Manganese Oleate

Property	Value	Reference
CAS Number	23250-73-9	[1] [2] [3] [5] [6]
Molecular Formula	C ₃₆ H ₆₆ MnO ₄	[2] [4] [5] [6]
Molecular Weight	617.84 g/mol	[2] [3] [5] [6]
Appearance	Brown, granular mass	[7] [8]
Boiling Point	360°C at 760 mmHg	[2] [3]
Solubility	Insoluble in water; Soluble in ether and oleic acid; Slightly soluble in alcohol	[7] [8]
InChI Key	XYXLRVFDLJOZJC- CVBJKYQLSA-L	[1] [2]

Synthesis of Manganese Oleate

There are two primary methods for the synthesis of **manganese oleate**: ion exchange and direct synthesis. The choice of method can influence the purity and properties of the resulting compound and, consequently, the nanoparticles derived from it.

Experimental Protocol 1: Synthesis via Ion Exchange

This method involves the reaction of a manganese salt with an alkali metal oleate, such as sodium oleate. It is a widely used technique for preparing high-purity metal oleates and is suitable for large-scale production.[\[1\]](#)

Materials:

- Manganese chloride (MnCl₂)
- Sodium oleate
- Ethanol
- Water

- Hexane

Procedure:

- Prepare a solution of sodium oleate in a mixture of ethanol and water.
- Prepare an aqueous solution of manganese chloride.
- Add the manganese chloride solution dropwise to the sodium oleate solution while stirring vigorously. A precipitate of **manganese oleate** will form.
- Continue stirring the mixture at an elevated temperature (e.g., 70°C) for a few hours to ensure the completion of the reaction.[9]
- Cool the mixture to room temperature and collect the precipitate by filtration.
- Wash the precipitate with a water/ethanol mixture and then with water to remove any unreacted starting materials and byproducts.
- Dry the resulting **manganese oleate** powder under vacuum.

Experimental Protocol 2: Direct Synthesis

Direct synthesis involves the reaction of a manganese salt, such as manganese(II) acetate, directly with oleic acid at elevated temperatures.[1]

Materials:

- Manganese(II) acetate tetrahydrate
- Oleic acid
- 1-octadecene (solvent)

Procedure:

- Combine manganese(II) acetate tetrahydrate and oleic acid in a round-bottom flask.

- Heat the mixture to 180°C under an inert atmosphere (e.g., nitrogen) and maintain this temperature for approximately 2 hours to form the manganese-oleate complex.[10]
- For the synthesis of MnO nanoparticles, add 1-octadecene to the flask and heat the mixture to a higher temperature (e.g., 310-320°C).[10][11] The **manganese oleate** will decompose to form MnO nanoparticles.
- The resulting nanoparticles can be precipitated by adding a non-solvent like ethanol or acetone and collected by centrifugation.

Characterization of Manganese Oleate and Derived Nanoparticles

Several analytical techniques are employed to characterize **manganese oleate** and the nanoparticles synthesized from it.

- Fourier-Transform Infrared (FTIR) Spectroscopy: Confirms the coordination of the oleate ligands to the manganese center by identifying the characteristic vibrational modes of the carboxylate group.[1][10]
- Thermogravimetric Analysis (TGA): Evaluates the thermal stability of the **manganese oleate** complex and determines the temperature at which it decomposes to form manganese oxide. It can also be used to quantify the organic content.[1][9][12]
- Transmission Electron Microscopy (TEM): Visualizes the size, shape, and morphology of the nanoparticles produced from the thermal decomposition of **manganese oleate**.[1][13]
- X-ray Diffraction (XRD): Determines the crystal structure and phase purity of the resulting manganese oxide nanoparticles.[10]

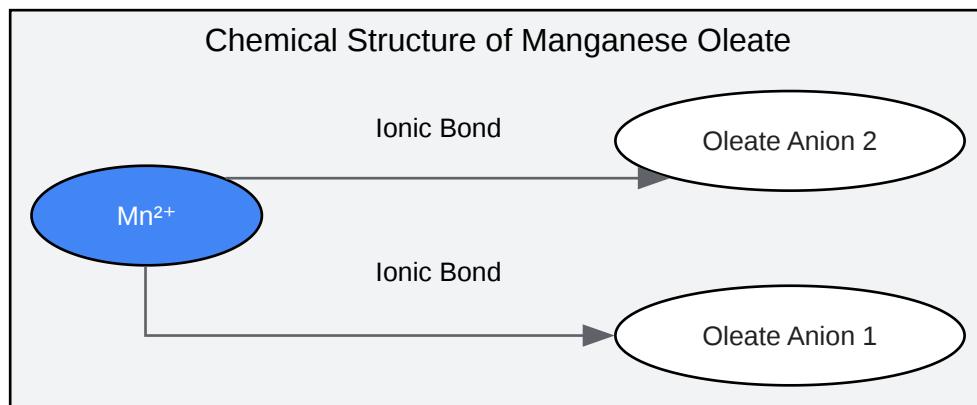
Applications in Drug Development

While **manganese oleate** itself is primarily a precursor, the manganese oxide nanoparticles synthesized from it have significant potential in drug development, particularly in diagnostics and drug delivery.

- Magnetic Resonance Imaging (MRI): Manganese oxide nanoparticles, especially Mn_3O_4 and MnO , are effective T1 contrast agents for MRI due to the paramagnetic properties of manganese.[14][15] This enables their use in preclinical imaging to visualize tissues and monitor disease progression. Encapsulating these nanoparticles in biocompatible carriers like liposomes or micelles can help overcome the potential toxicity of free manganese ions. [15][16]
- Drug Delivery Systems: The oleate-coated surface of the nanoparticles can be functionalized to carry therapeutic agents. For instance, L-dopa, a drug used to treat Parkinson's disease, has been successfully loaded onto manganese oxide nanoparticles.[14] The size and composition of the nanoparticles can be tuned to control the release of the drug.[14] Furthermore, these nanoparticles can be incorporated into multifunctional lipid-micellar nanoparticles for the simultaneous delivery of drugs and genes.[15]

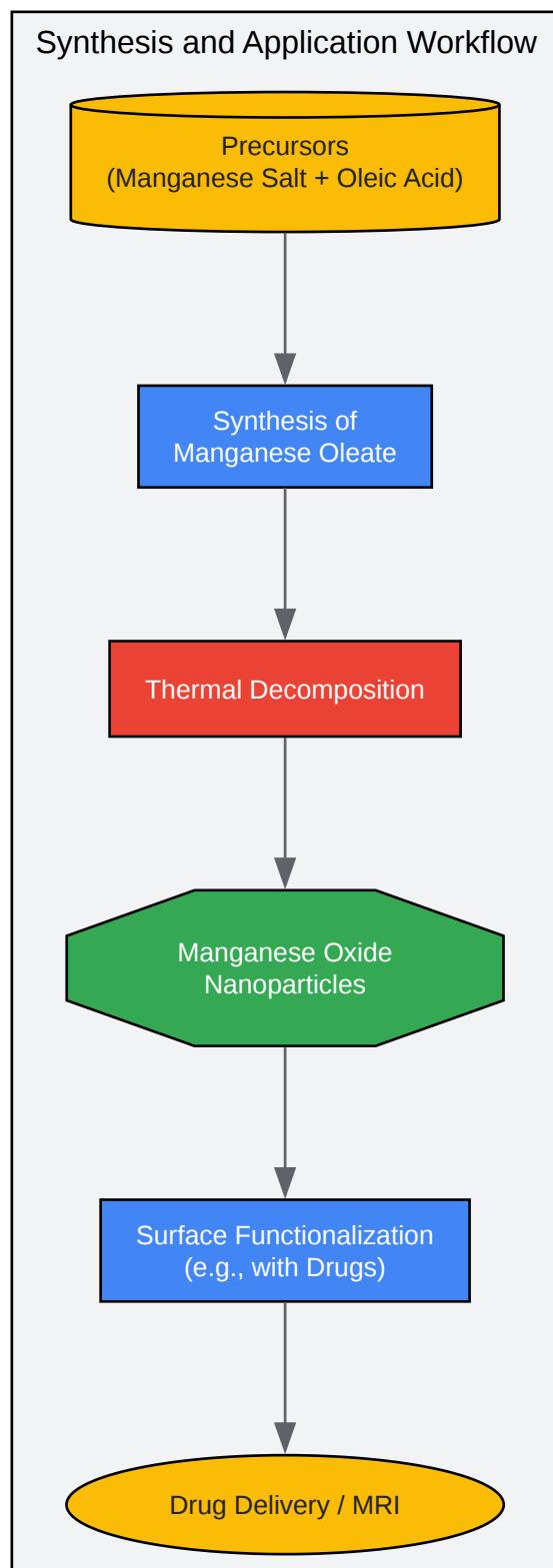
Visualizing Key Processes

To better illustrate the concepts discussed, the following diagrams have been generated using the DOT language.



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Caption: Chemical structure of **Manganese Oleate**.



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Caption: Experimental workflow from synthesis to application.

Conclusion

Manganese oleate is a versatile and indispensable precursor for the controlled synthesis of manganese-based nanoparticles. Its well-defined chemical structure and properties allow for the production of nanomaterials with tunable sizes and shapes, which are critical for their performance in various applications. For researchers and professionals in drug development, the nanoparticles derived from **manganese oleate** offer exciting opportunities for creating advanced diagnostic tools and targeted drug delivery systems. A thorough understanding of the synthesis and characterization of **manganese oleate** is paramount to harnessing its full potential in these innovative biomedical applications.

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